

Application Notes and Protocols for Dodecanediol in Cosmetics and Personal Care

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Compound of Interest

Compound Name: Dodecanediol

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Introduction to Dodecanediol in Cosmetic Science

Dodecanediol, specifically the linear isomer 1,12-**dodecanediol** (CAS 5675-51-4), is a versatile, multifunctional ingredient increasingly utilized in the formulation of cosmetic and personal care products. Its unique molecular structure, featuring a 12-carbon chain with hydroxyl groups at each end, imparts a range of desirable properties.^{[1][2][3]} This document provides detailed application notes and experimental protocols for leveraging the benefits of 1,12-**dodecanediol** in various formulations.

Key Functions:

- **Emollient:** Provides a smooth, soft feel to the skin.^{[2][4]}
- **Moisturizer & Humectant:** Helps to hydrate the skin by attracting and retaining moisture.^{[2][4]}
- **Stabilizer:** Enhances the stability of emulsions, such as creams and lotions.^{[1][3]}
- **Antimicrobial Agent & Preservative Booster:** Exhibits broad-spectrum antimicrobial activity and can enhance the efficacy of traditional preservatives.^[2]
- **Skin Conditioning Agent:** Improves the overall texture and appearance of the skin.^[1]

Physicochemical Properties of 1,12-Dodecanediol:

Property	Value	Reference
Appearance	White crystalline solid, flakes, or pellets	[1][5]
Molecular Formula	C12H26O2	[1][6]
Molecular Weight	202.33 g/mol	[1][6]
Melting Point	79-84 °C	[1]
Boiling Point	188-190 °C at 12 mmHg	[1]
Solubility	Slightly soluble in water; soluble in most organic solvents.	[2]

Applications and Efficacy Data

Skin Hydration and Moisturization

1,12-**Dodecanediol** is an effective moisturizing agent that helps to improve skin hydration levels.[2] Its mechanism of action is attributed to its humectant properties, drawing moisture from the environment and the deeper layers of the skin to the stratum corneum, and its emollient nature, which forms a protective barrier to reduce transepidermal water loss (TEWL).

While specific clinical data on the percentage increase in skin hydration directly attributable to 1,12-**dodecanediol** is not readily available in public literature, its efficacy can be evaluated using standard non-invasive methods.

Antimicrobial Activity and Preservative Boosting

1,12-**Dodecanediol** has demonstrated inherent antimicrobial properties, making it a valuable component in self-preserving formulations or as a booster for traditional preservative systems. [2] This allows for a reduction in the concentration of conventional preservatives, which can be advantageous for products intended for sensitive skin.

Mechanism of Antimicrobial Action: The antimicrobial effect of diols like 1,12-**dodecanediol** is generally attributed to their ability to disrupt the cell membranes of microorganisms, leading to

leakage of cellular contents and ultimately, cell death. The length of the carbon chain plays a crucial role in this activity.

Efficacy Data (Minimal Inhibitory Concentration - MIC): Quantitative data for the MIC of 1,12-**dodecanediol** against a broad spectrum of microorganisms relevant to cosmetic spoilage is limited in publicly accessible literature. However, studies on similar 1,2-alkanediols provide insights into their effectiveness. For instance, 1,2-**dodecanediol** has shown MIC values of 4000 µg/mL against *Staphylococcus aureus* and 3200 µg/mL against *Staphylococcus epidermidis*.^[7] It is important to note that the efficacy of 1,12-**dodecanediol** may differ and should be determined through appropriate testing for each formulation.

Synergistic Effects: Studies have shown that certain diols can act synergistically with other antimicrobial agents, such as phenoxyethanol, enhancing the overall preservative effect of a formulation. This can be particularly effective against challenging microorganisms like *Aspergillus niger*.

Formulation Guidelines

1,12-**Dodecanediol** is a versatile ingredient that can be incorporated into various cosmetic formulations, including oil-in-water (O/W) and water-in-oil (W/O) emulsions, serums, and cleansers.

Typical Use Levels: The concentration of 1,12-**dodecanediol** in a formulation will depend on its intended function.

- Moisturizer/Emollient: 1.0% - 5.0%
- Preservative Booster: 0.5% - 2.0%
- Primary Antimicrobial Agent: 2.0% - 5.0%

Incorporation into Formulations:

- **Oil-in-Water (O/W) Emulsions:** Due to its higher melting point, 1,12-**dodecanediol** should be added to the oil phase and heated until fully dissolved before emulsification.
- **Water-in-Oil (W/O) Emulsions:** It can be incorporated into the oil phase.

- Anhydrous Systems: It can be dissolved in the lipid base with heating.

Prototype Formulation: Moisturizing O/W Cream

Phase	Ingredient (INCI Name)	Function	% w/w
A	Deionized Water	Vehicle	q.s. to 100
	Glycerin	Humectant	3.00
	Xanthan Gum	Thickener	0.20
B	Glyceryl Stearate & PEG-100 Stearate	Emulsifier	4.00
	Cetyl Alcohol	Thickener, Emollient	2.50
	Caprylic/Capric Triglyceride	Emollient	5.00
	1,12-Dodecanediol	Moisturizer, Stabilizer	2.00
	Dimethicone	Emollient	1.00
C	Phenoxyethanol (and) Ethylhexylglycerin	Preservative	1.00
	Fragrance	Fragrance	0.10

Procedure:

- Combine Phase A ingredients and heat to 75-80°C with mixing.
- Combine Phase B ingredients and heat to 75-80°C with mixing until all solids are melted and the phase is uniform.
- Add Phase B to Phase A with homogenization.
- Cool the emulsion with gentle mixing.
- Add Phase C ingredients individually below 40°C and mix until uniform.

- Adjust pH if necessary.

Experimental Protocols

Protocol: Evaluation of Skin Hydration (Corneometry)

Objective: To quantify the effect of a cosmetic formulation containing 1,12-**dodecanediol** on skin surface hydration.

Apparatus: Corneometer® (or equivalent device measuring skin capacitance).

Procedure:

- **Subject Recruitment:** Recruit healthy volunteers with self-perceived dry skin. Subjects should refrain from using moisturizers on the test area (e.g., volar forearm) for a specified period (e.g., 24-72 hours) before the study.
- **Acclimatization:** Allow subjects to acclimatize to the controlled environmental conditions (temperature and humidity) of the testing room for at least 30 minutes.
- **Baseline Measurement:** Take baseline skin hydration readings from the designated test sites.
- **Product Application:** Apply a standardized amount (e.g., 2 mg/cm²) of the test formulation to the designated test site. Leave an adjacent area untreated as a control.
- **Post-Application Measurements:** Measure skin hydration at specified time points (e.g., 1, 2, 4, 8, and 24 hours) after product application.
- **Data Analysis:** Calculate the percentage change in skin hydration from baseline for both the treated and untreated sites. Perform statistical analysis to determine the significance of the results.

Protocol: Antimicrobial Efficacy Testing (Challenge Test)

Objective: To assess the effectiveness of the preservative system in a cosmetic formulation containing 1,12-**dodecanediol**.

Methodology: Based on ISO 11930 or USP <51> Antimicrobial Effectiveness Testing.

Procedure:

- **Product Inoculation:** Inoculate samples of the final formulation with a mixed culture of relevant microorganisms (e.g., *Staphylococcus aureus*, *Pseudomonas aeruginosa*, *Escherichia coli*, *Candida albicans*, *Aspergillus brasiliensis*).
- **Incubation:** Incubate the inoculated samples at a specified temperature (e.g., 20-25°C).
- **Microbial Enumeration:** At specified intervals (e.g., 7, 14, and 28 days), withdraw aliquots from the samples and determine the number of viable microorganisms.
- **Evaluation:** Compare the microbial counts at each interval to the initial inoculum level. The formulation passes the test if it meets the specified criteria for microbial reduction (e.g., a certain log reduction within a specific timeframe).

Protocol: Stability Testing

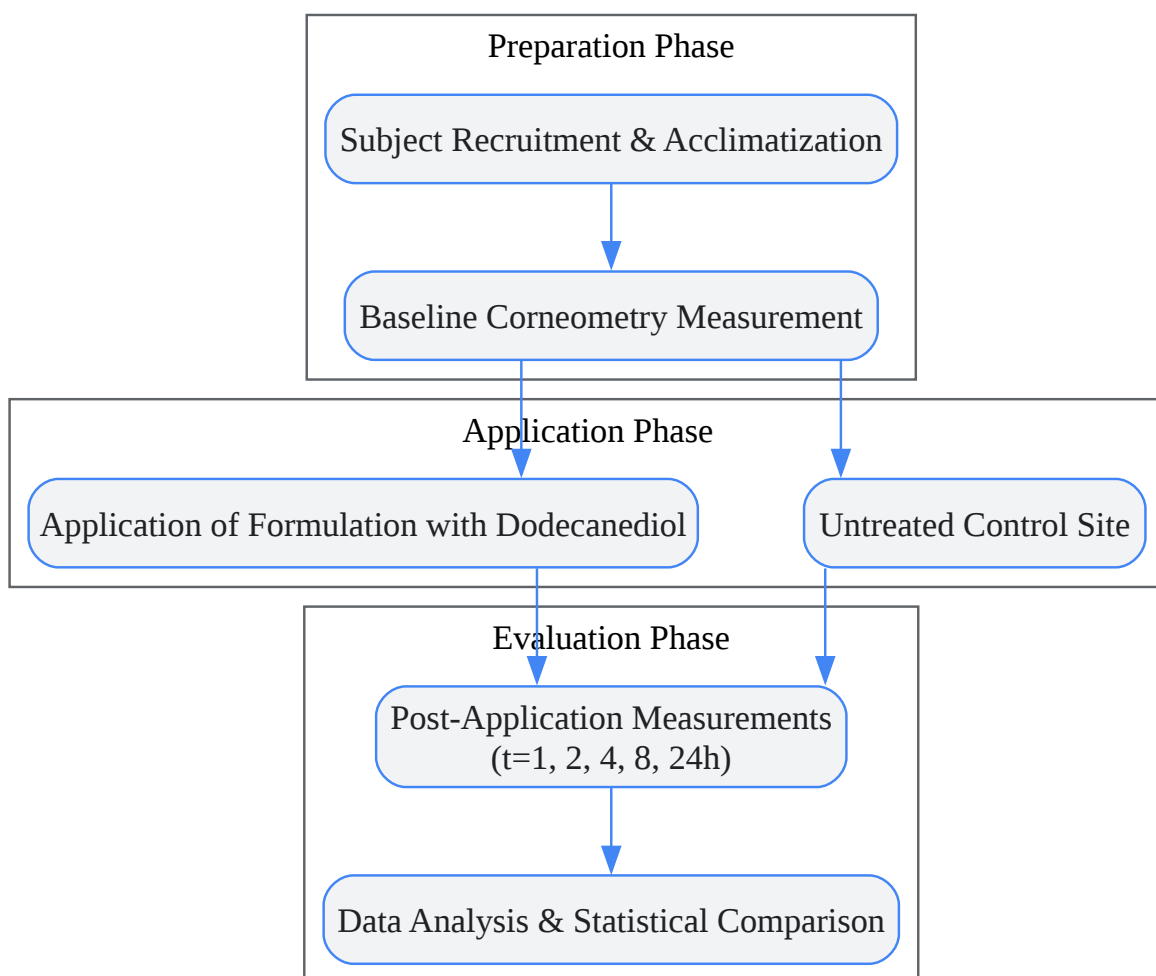
Objective: To evaluate the physical and chemical stability of a cosmetic formulation containing **1,12-dodecanediol** under various conditions.

Procedure:

- **Sample Preparation:** Prepare samples of the final formulation in its intended packaging.
- **Storage Conditions:** Store the samples under a range of conditions, including:
 - **Real-Time:** 25°C / 60% RH
 - **Accelerated:** 40°C / 75% RH
 - **Freeze-Thaw Cycling:** e.g., 24 hours at -10°C followed by 24 hours at 25°C, for several cycles.
- **Evaluation Intervals:** Assess the samples at regular intervals (e.g., 1, 2, and 3 months for accelerated testing; and at specified time points up to the desired shelf life for real-time testing).
- **Parameters to Evaluate:**

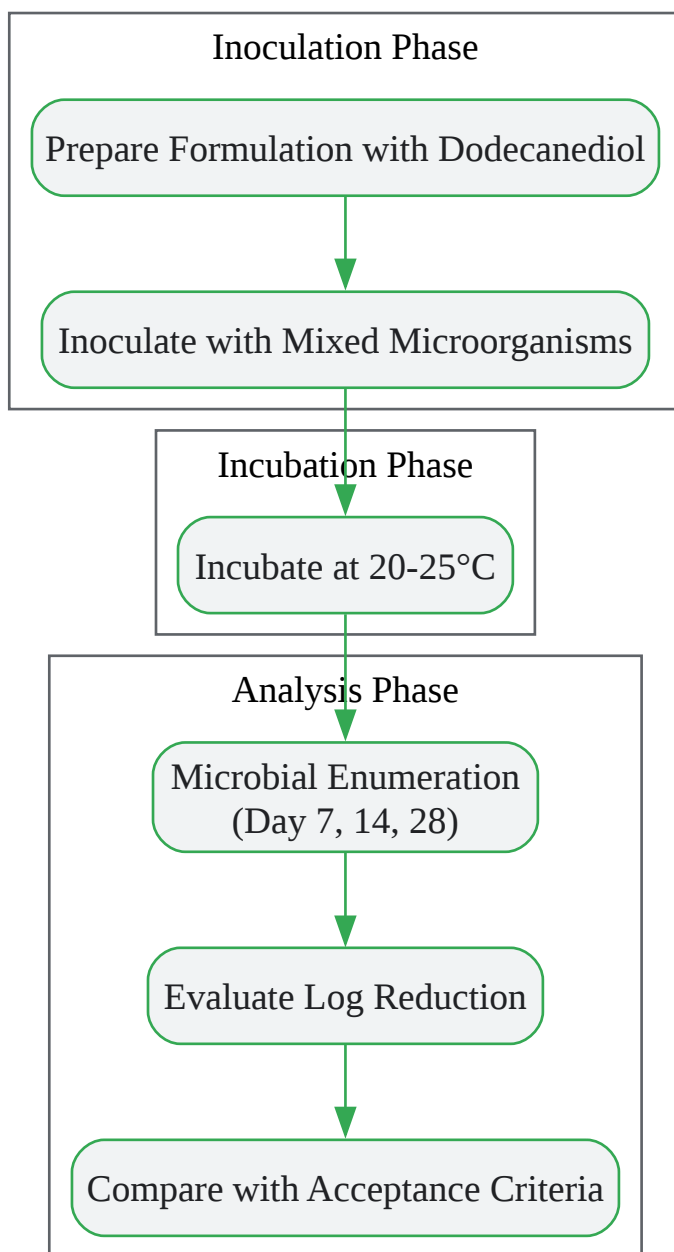
- Physical: Appearance, color, odor, pH, viscosity, and signs of phase separation.
- Chemical: Concentration of active ingredients (if applicable).
- Microbiological: Microbial content (to ensure continued preservation).

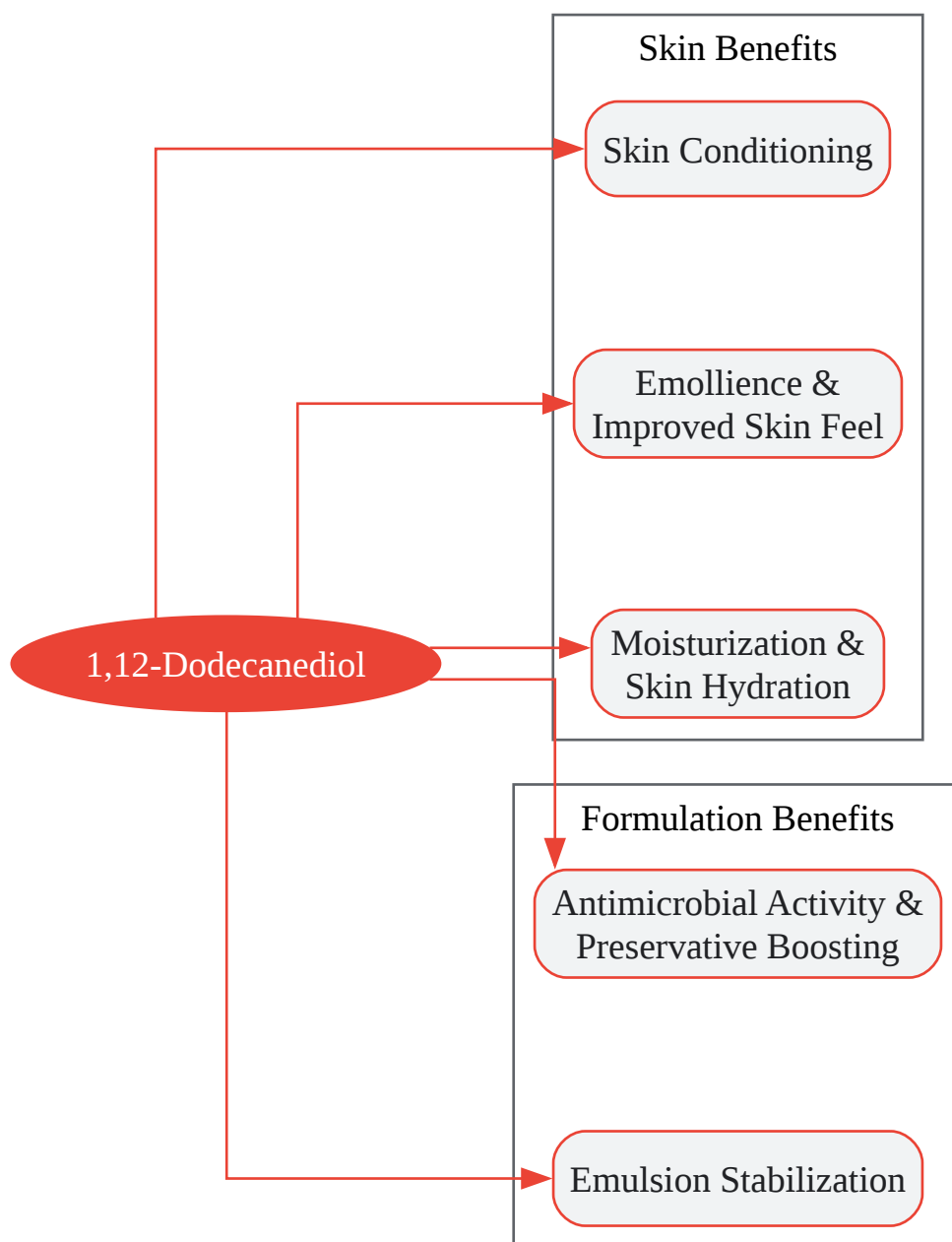
Visualizations



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Workflow for Skin Hydration Evaluation.





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